

Pyrrolidin-2-ylmethanol: A Comprehensive Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: *Pyrrolidin-2-ylmethanol*

Cat. No.: *B129387*

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This in-depth technical guide provides essential safety and handling information for **Pyrrolidin-2-ylmethanol** (CAS No. 498-63-5), a versatile chiral building block used in the synthesis of various pharmaceutical compounds. Adherence to these guidelines is critical to ensure the safety of laboratory personnel and the integrity of research.

Hazard Identification and Classification

Pyrrolidin-2-ylmethanol is classified as a hazardous substance. The following tables summarize its GHS classification and associated hazard statements.

Table 1: GHS Classification

Hazard Class	Category
Skin Corrosion/Irritation	2
Serious Eye Damage/Eye Irritation	2A
Specific Target Organ Toxicity - Single Exposure (Respiratory tract irritation)	3
Flammable Liquids	4

Source:[1][2][3]

Table 2: Hazard Statements

Code	Statement
H315	Causes skin irritation.[1][3][4]
H319	Causes serious eye irritation.[1][3][4]
H335	May cause respiratory irritation.[1][2][3][4]
H227	Combustible liquid.[1][2]

Signal Word: Warning[1][3][4]

Physical and Chemical Properties

A thorough understanding of the physical and chemical properties of **Pyrrolidin-2-ylmethanol** is essential for its safe handling and storage.

Table 3: Physical and Chemical Properties

Property	Value
Molecular Formula	C5H11NO
Molecular Weight	101.15 g/mol [1]
Appearance	Solid or semi-solid or lump or liquid
Boiling Point	87 - 88 °C (1,013 hPa)
Density	0.852 g/cm3 (25 °C)
Partition Coefficient (n-octanol/water)	log Pow: 0.22 (25 °C)[5]
Storage Temperature	Room temperature, keep in a dark, dry place.

Safe Handling and Experimental Protocols

Proper handling procedures are paramount to minimize exposure and prevent accidents. The following protocols are derived from standard safety data sheets.

Engineering Controls

- Ventilation: Always handle **Pyrrolidin-2-ylmethanol** in a well-ventilated area. Use of a chemical fume hood is strongly recommended to keep airborne concentrations low.[4][6][7]
- Eye Wash Stations and Safety Showers: Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[4][7]

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is crucial when working with this compound.

Table 4: Recommended Personal Protective Equipment

Protection Type	Specification
Eye/Face Protection	Wear chemical safety goggles and/or a face shield.[4][5][6]
Skin Protection	Wear chemically resistant gloves (e.g., nitrile rubber), a lab coat, and closed-toe shoes.[4][5][6][7]
Respiratory Protection	If ventilation is inadequate or if there is a risk of inhaling vapors or aerosols, use a NIOSH-approved respirator with an appropriate cartridge.[5][8]

General Handling Precautions

- Avoid contact with skin, eyes, and clothing.[4][6]
- Wash hands thoroughly after handling.[4][6][7]
- Do not eat, drink, or smoke in the laboratory.[5][6]
- Keep away from heat, sparks, open flames, and other ignition sources.[5][7][8][9]
- Ground and bond containers and receiving equipment to prevent static discharge.[5][9]

- Use only non-sparking tools.[5][9]
- Keep the container tightly closed when not in use.[5][6][7]
- Store in a cool, dry, and well-ventilated area away from incompatible materials.[6][7]

Emergency Procedures

In the event of an emergency, follow these procedures promptly.

First-Aid Measures

Table 5: First-Aid Procedures

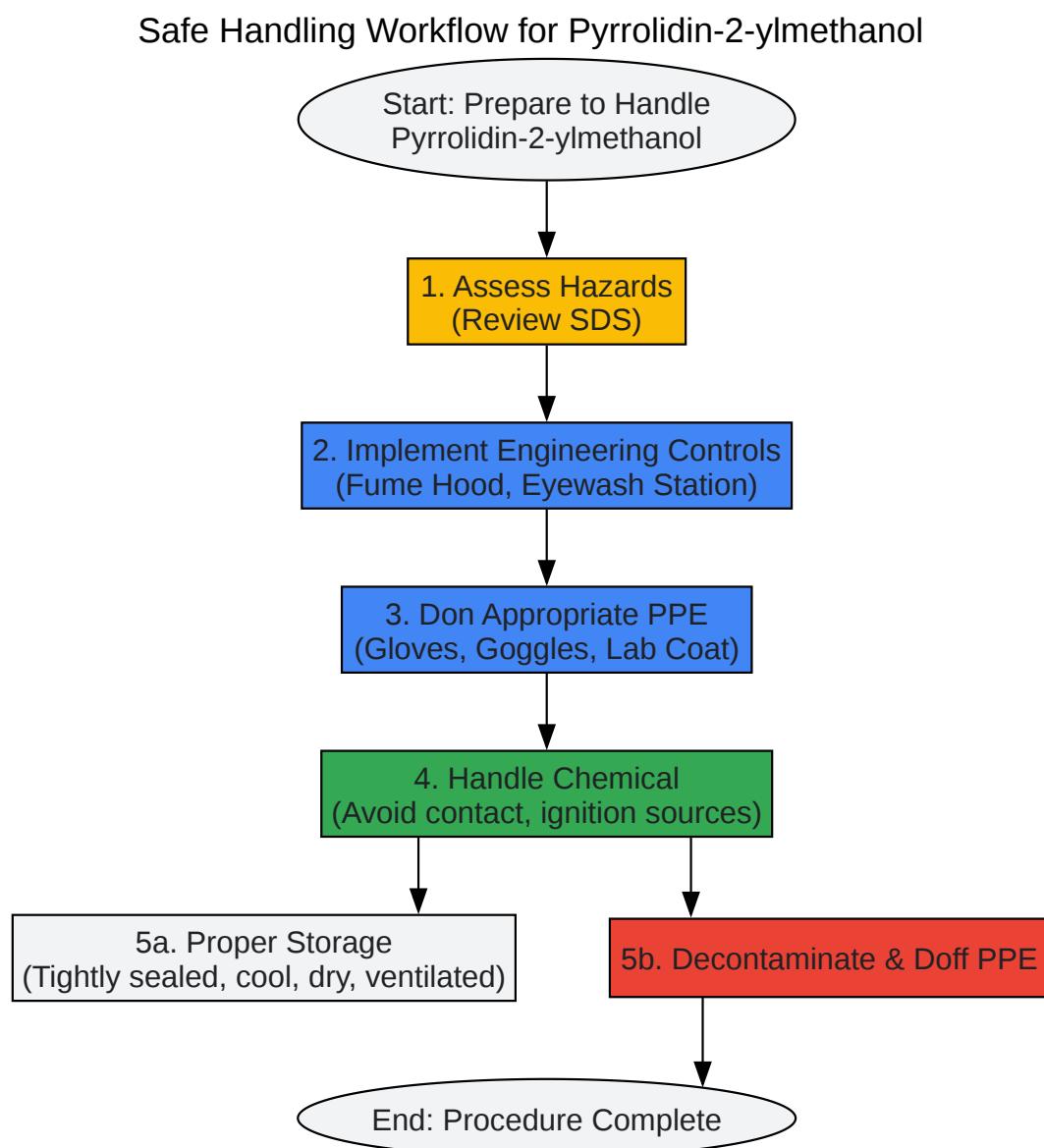
Exposure Route	First-Aid Instructions
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[3][4]
Skin Contact	Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek medical attention if irritation persists.[3][4]
Eye Contact	Immediately rinse eyes cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing for at least 15 minutes. Seek immediate medical attention.[3][4]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

Accidental Release Measures

- Personal Precautions: Evacuate unnecessary personnel. Wear appropriate PPE as described in Table 4. Ensure adequate ventilation. Remove all sources of ignition.[5][6]
- Containment and Clean-up: Absorb the spill with an inert material (e.g., vermiculite, sand, or earth). Place the absorbed material into a suitable, labeled container for disposal. Do not allow the product to enter drains or waterways.[4][6]

Logical Workflow for Safe Handling

The following diagram illustrates the key decision points and actions for the safe handling of **Pyrrolidin-2-ylmethanol**.

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Caption: A logical workflow for the safe handling of **Pyrrolidin-2-ylmethanol**.

Emergency Response Protocol

This diagram outlines the steps to be taken in case of an accidental exposure or spill.

Caption: A protocol for responding to emergencies involving **Pyrrolidin-2-ylmethanol**.

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